

A Comprehensive Technical Guide to 3-Methyl-4-nitrobenzaldehyde

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Compound of Interest

Compound Name: 3-Methyl-4-nitrobenzaldehyde

Cat. No.: B101905

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **3-Methyl-4-nitrobenzaldehyde** (CAS Number: 18515-67-8), a key chemical intermediate with significant applications in the pharmaceutical and agrochemical industries. This document details its chemical and physical properties, provides a comprehensive synthesis protocol, and explores its potential applications in research and drug development.

Chemical and Physical Properties

3-Methyl-4-nitrobenzaldehyde, also known by its synonyms 5-Formyl-2-nitrotoluene and 4-Formyl-2-methylnitrobenzene, is a solid, brown to dark brown compound.^[1] Its core structure consists of a benzaldehyde ring substituted with a methyl group at position 3 and a nitro group at position 4.

Table 1: Physicochemical Properties of 3-Methyl-4-nitrobenzaldehyde

Property	Value	Reference
CAS Number	18515-67-8	[2]
Molecular Formula	C ₈ H ₇ NO ₃	[2]
Molecular Weight	165.15 g/mol	[2]
Boiling Point (Predicted)	304.4 ± 30.0 °C	[1]
Density (Predicted)	1.278 ± 0.06 g/cm ³	[1]
Physical Form	Solid	[1]
Color	Brown to dark brown	[1]
Storage Conditions	Under inert gas (Nitrogen or Argon) at 2-8°C	[1]

Table 2: Spectroscopic Data for 3-Methyl-4-nitrobenzaldehyde

Spectroscopy	Data	Reference
¹ H NMR (300 MHz, CDCl ₃)	δ: 2.66 (s, 3H), 7.84-7.87 (m, 2H), 8.04-8.07 (d, J = 8.7 Hz, 1H), 10.12 (s, 1H)	[1]
Infrared (KBr)	3104, 3079, 2981, 2857, 2743, 1702, 1607, 1518, 1383, 1361, 1308, 1226, 1153, 1008, 832, 735 cm ⁻¹	[1]

Synthesis of 3-Methyl-4-nitrobenzaldehyde

The synthesis of **3-Methyl-4-nitrobenzaldehyde** can be efficiently achieved through the oxidation of 3-methyl-4-nitrobenzyl alcohol.

Experimental Protocol

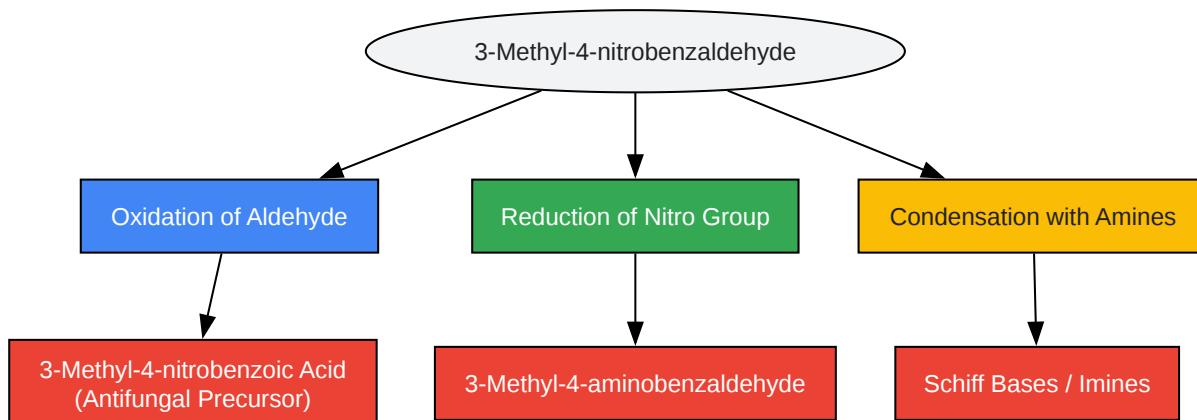
Materials:

- 3-methyl-4-nitrobenzyl alcohol (1.0 eq.)
- Pyridinium chlorochromate (PCC) (1.1 eq.)
- Dichloromethane (CH_2Cl_2)
- Diatomaceous earth
- Silica gel (100-200 mesh)
- Petroleum ether (60-80 °C)
- Ethyl acetate

Procedure:

- Dissolve 3-methyl-4-nitrobenzyl alcohol (1.0 eq.) in dichloromethane.
- Add pyridinium chlorochromate (1.1 eq.) to the solution.
- Stir the reaction mixture for 3 hours at room temperature.
- Monitor the reaction for completion using an appropriate analytical technique (e.g., TLC).
- Upon completion, filter the mixture through a pad of diatomaceous earth.
- Concentrate the filtrate under reduced pressure.
- Adsorb the concentrated residue onto 100-200 mesh silica gel.
- Purify the product by flash column chromatography on silica gel using a 5% ethyl acetate in petroleum ether (60-80 °C) solution as the eluent.
- The final product, **3-methyl-4-nitrobenzaldehyde**, is obtained as a milky white crystalline solid with a reported yield of 93%.[\[1\]](#)

Diagram: Synthesis Workflow



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References

- 1. 3-METHYL-4-NITROBENZALDEHYDE CAS#: 18515-67-8 [amp.chemicalbook.com]
- 2. scbt.com [scbt.com]
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